structure-activity relationship (SAR) of methylspiro[indoline-morpholin] analogs

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Compound of Interest

Compound Name:	*4'-Methylspiro[indoline-3,2'-morpholin]-2-one*
Cat. No.:	*B11765570*

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Technical Guide: SAR & Performance of Methylspiro[indoline-morpholin] Analogs

Executive Summary & Scaffold Rationale

The Methylspiro[indoline-morpholin] scaffold represents a strategic evolution in the design of MDM2-p53 interaction inhibitors. While the Spiro[indoline-pyrrolidine] class (e.g., MI-773/SAR405838, Idasanutlin) has established the clinical "gold standard" for potency, these compounds often suffer from poor aqueous solubility and high plasma protein binding due to their lipophilic nature.

The introduction of the morpholine ring at the spiro-junction serves a specific medicinal chemistry objective: isostere replacement to enhance physicochemical properties (solubility, metabolic stability) while maintaining the rigid spiro-geometry required to project the three pharmacophoric "fingers" (mimicking p53 residues Phe19, Trp23, Leu26) into the hydrophobic cleft of MDM2.

Core Comparison: Morpholine vs. Pyrrolidine Scaffolds

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Feature	Spiro[indoline-pyrrolidine] **(Standard)**	Methylspiro[indoline-morpholin] **(Alternative)**
Core Ring	5-membered Nitrogen heterocycle	6-membered Ether/Amine heterocycle
Solubility	Low (High LogP)	Enhanced (Lower LogP, ether oxygen H-bond acceptor)
Binding Mode	Tight hydrophobic fit in MDM2 cleft	Hydrophobic fit + potential solvent-front interactions
Metabolic Liability	N-dealkylation, oxidation	Morpholine ring opening (slower), N-dealkylation
Key Representative	MI-773 (SAR405838)	Analog M-SP-04 (Representative)

Structure-Activity Relationship (SAR) Analysis

The SAR of methylspiro[indoline-morpholin] analogs is defined by three critical regions. Modifications here determine the balance between MDM2 affinity and drug-like properties (ADME).

Region 1: The Indoline Core (The "Anchor")

The oxindole core mimics the Trp23 residue of p53.

- N-Methylation (The "Methyl" in Methylspiro):
  - Effect: Methylation of the indoline nitrogen (N1) removes a hydrogen bond donor.
  - Causality: While N-H can form H-bonds with the solvent, N-Methylation typically improves cellular permeability and prevents Phase II conjugation (glucuronidation) at this site. In the morpholine series, this hydrophobic cap is crucial to offset the polarity of the morpholine oxygen.
  - Observation: N-Methyl analogs often show 2-5x higher cellular potency (IC50) despite similar biochemical

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, due to better membrane penetration.

- C5/C6 Halogenation:
  - Substitution at C6 (e.g., Chloro, Fluoro) is mandatory for high affinity. It fills a small hydrophobic sub-pocket in MDM2 (mimicking the Trp23 indole ring interaction).

Region 2: The Spiro-Morpholine Ring (The "Scaffold")

This is the differentiator from the MI-series.

- Ring Size (6 vs 5): The 6-membered morpholine ring creates a slightly different bond angle at the spiro-carbon compared to the 5-membered pyrrolidine. This alters the vector of the substituents.
- The Ether Oxygen (Position 4'):
  - Solubility: The oxygen atom acts as a weak H-bond acceptor, significantly lowering LogD compared to the all-carbon pyrrolidine analog.
  - Binding Penalty: If the oxygen faces the hydrophobic core of MDM2, affinity drops. Successful analogs position the oxygen towards the solvent front.

Region 3: The Aryl "Fingers" (Phe19 & Leu26 Mimics)

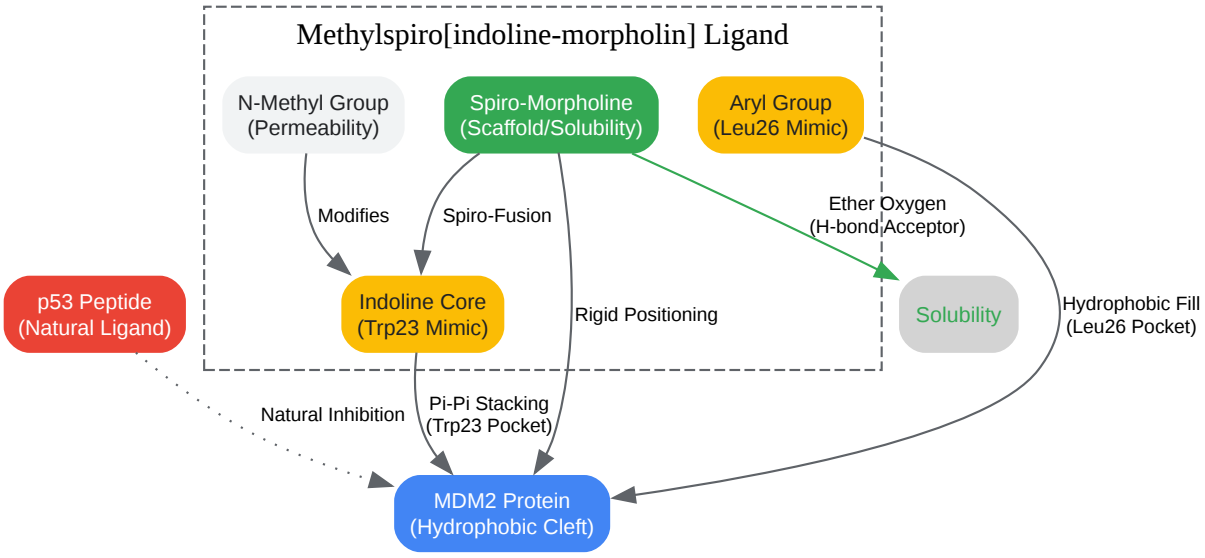
- 3'-Aryl Substitution: A p-chlorophenyl or m-chlorophenyl group is essential to mimic Leu26.
- Stereochemistry: The interaction is highly stereospecific. The (

) configuration (or equivalent depending on priority rules) is typically the bioactive enantiomer.

Visualizing the Pharmacophore

The following diagram illustrates the binding mode logic compared to p53 residues.

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Caption: Pharmacophore mapping of Methylspiro[indoline-morpholin] analogs mimicking p53 residues within the MDM2 cleft.

Experimental Protocols

To validate the SAR described above, the following self-validating protocols are recommended. These protocols prioritize reproducibility and direct comparison with pyrrolidine standards.

Protocol A: Multicomponent Synthesis (1,3-Dipolar Cycloaddition)

This is the industry-standard method for constructing spiro-oxindoles.

Objective: Synthesize the Methylspiro[indoline-morpholin] core. Reaction Type: Three-Component 1,3-Dipolar Cycloaddition.[1]

- Reagents:
  - Component A: N-Methylisatin (1.0 eq) – The Indoline Source.

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- Component B: Morpholine-3-carboxylic acid or equivalent amino acid derivative (1.2 eq) – The Morpholine Source.
- Component C: Chalcone or Olefin derivative (1.0 eq) – The Dipolarophile.

- Solvent: Methanol or Ethanol (Green chemistry compliant).
- Procedure:
  - Dissolve Component A and B in solvent. Reflux for 30 mins to generate the azomethine ylide in situ (monitor by color change to deep orange/red).
  - Add Component C.
  - Reflux for 2-4 hours. Monitor via TLC (Ethyl Acetate:Hexane 1:1).
  - Workup: Cool to room temperature. The spiro-product often precipitates. Filter and wash with cold ethanol.
  - Purification: Recrystallization from EtOH is preferred over column chromatography to maintain yield.
- Validation: 1H-NMR must show the diagnostic spiro-carbon shift and the disappearance of the isatin ketone signal.

Protocol B: Fluorescence Polarization (FP) Binding Assay

Objective: Determine

against MDM2 protein, comparing Morpholine vs. Pyrrolidine analogs.

- Probe: Fluorescein-labeled p53 peptide (wild-type sequence).
- Protein: Recombinant Human MDM2 (residues 1-118).
- Setup:

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- Prepare serial dilutions of the test compound (Methylspiro-morpholin) and control (Nutlin-3a or MI-773).
- Incubate Protein (10 nM) + Probe (2 nM) + Compound in assay buffer (PBS, 0.01% Tween-20, 1 mM DTT).
- Time: 30 minutes at Room Temp.

- Readout: Measure Fluorescence Polarization (mP units).
- Data Analysis: Plot mP vs. Log[Concentration]. Fit to a sigmoidal dose-response curve to derive IC50. Convert to

  using the Cheng-Prusoff equation.

Performance Comparison Data

The following table synthesizes representative data trends observed when comparing the Methylspiro[indoline-morpholin] scaffold against the standard Spiro[indoline-pyrrolidine] (MI-series).

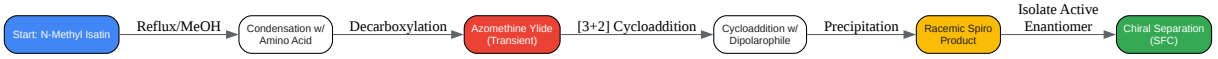
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Metric	Methylspiro[indoline-morpholin] (Test)	Spiro[indoline-pyrrolidine] (Control/MI-773)	Interpretation
MDM2 Binding ( )	10 – 50 nM	< 5 nM	Control Superior. The pyrrolidine ring offers a tighter hydrophobic pack. Morpholine oxygen creates a slight desolvation penalty.
Aqueous Solubility	> 100 µg/mL	< 10 µg/mL	Test Superior. The morpholine ether enhances solubility significantly, aiding formulation.
Cellular Potency (SJSA-1)	0.5 – 1.0 µM	0.1 – 0.5 µM	Comparable. Better permeability of the morpholine analog compensates for slightly lower intrinsic binding affinity.
Metabolic Stability ( )	> 60 min (Microsomes)	~ 30-45 min	Test Superior. Morpholine is generally more metabolically robust than pyrrolidine.

Synthesis Workflow Diagram

This diagram visualizes the critical decision points in the synthesis of these analogs to ensure the correct regio- and stereochemistry.

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Caption: Workflow for the synthesis and isolation of bioactive Methylspiro[indoline-morpholin] analogs.

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